

# An In-depth Technical Guide to the Safety and Handling of Dibenzyl Terephthalate

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## Compound of Interest

Compound Name: *Dibenzyl terephthalate*

Cat. No.: *B057955*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with the official SDS provided by the supplier. While this guide is compiled with diligence, specific quantitative toxicological and ecological data for **Dibenzyl terephthalate** is limited in publicly available literature. Much of the hazard information is based on general chemical safety principles and data from structurally similar compounds.

## Chemical Identification and Physicochemical Properties

**Dibenzyl terephthalate** is a diester of terephthalic acid and benzyl alcohol. It is primarily used in the synthesis of other organic compounds and as a plasticizer.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	Dibenzyl terephthalate
Synonyms	1,4-Benzenedicarboxylic acid, 1,4-bis(phenylmethyl) ester; Benzyl terephthalate
CAS Number	19851-61-7
Molecular Formula	C22H18O4
Molecular Weight	346.38 g/mol

Table 2: Physicochemical Properties

Property	Value	Citation
Physical State	Solid (Off-White to Pale Yellow)	[1]
Melting Point	95-97°C	[1]
Boiling Point	500°C at 760 mmHg	[1]
Flash Point	252.6°C	[1]
Density	1.208 g/cm <sup>3</sup>	[1]
Solubility	Insoluble in water. Slightly soluble in Chloroform and Ethyl Acetate.	[1]
Vapor Pressure	3.96E-10 mmHg at 25°C	[1]

## Hazard Identification and Toxicological Summary

Comprehensive toxicological data for **Dibenzyl terephthalate** is not readily available in public databases. Safety Data Sheets often report "no data available" for acute toxicity, skin and eye irritation, and other endpoints.[2] Therefore, a precautionary approach is recommended, treating it as a potentially hazardous substance. In the absence of specific data, information from structurally related phthalates may be considered for a preliminary assessment, though

this should not replace empirical testing. Some phthalates have been shown to have reproductive and developmental toxicity.[3][4][5][6]

Table 3: Toxicological Data Summary

Endpoint	Result	Citation
Acute Oral Toxicity	No data available	[2]
Acute Dermal Toxicity	No data available	[2]
Acute Inhalation Toxicity	No data available	[2]
Skin Corrosion/Irritation	No data available	[2]
Serious Eye Damage/Irritation	No data available	[2]
Respiratory or Skin Sensitization	No data available	
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity (Single Exposure)	No data available	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	
Aspiration Hazard	No data available	

Ecological Information: Specific ecotoxicity data for **Dibenzyl terephthalate**, including its effects on fish, daphnia, and algae, is largely unavailable.[2] Due to its insolubility in water, significant mobilization in aquatic environments may be limited. However, its persistence and bioaccumulation potential are unknown.[2] Proper disposal is crucial to prevent environmental contamination.

# Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are paramount to minimize exposure and ensure laboratory safety.

## Handling Precautions

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid formation of dust and aerosols.
- Avoid contact with skin, eyes, and clothing.
- Use non-sparking tools to prevent ignition sources.
- Wash hands thoroughly after handling.

## Storage Conditions

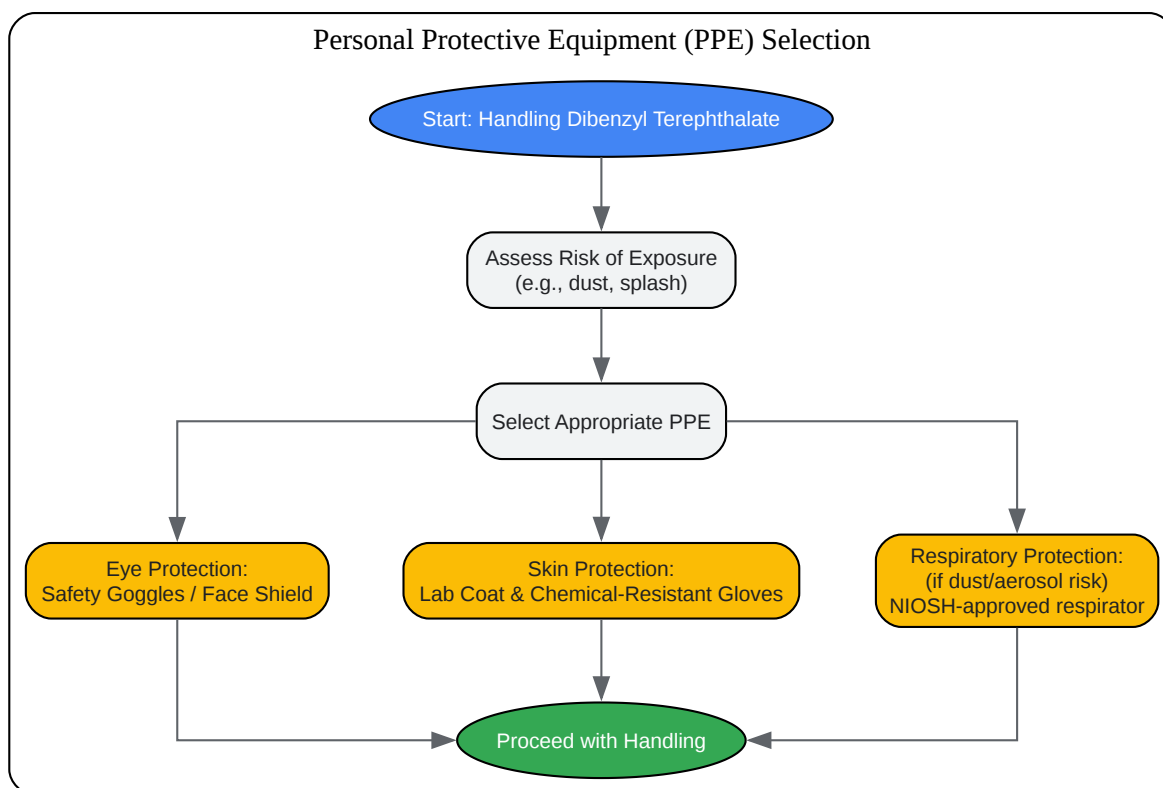
- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted for the specific procedures to determine the appropriate PPE. The following are general recommendations for handling solid chemicals of unknown toxicity:

- Eye/Face Protection: Wear chemical safety goggles. For operations with a splash hazard, a face shield is recommended.<sup>[7]</sup>
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile, neoprene).<sup>[7][8]</sup> Ensure gloves are inspected before use.

- Respiratory Protection: If handling procedures may generate dust or aerosols, a NIOSH-approved respirator with a particulate filter may be necessary.[9] All respirator use must be in accordance with a respiratory protection program.
- Footwear: Closed-toe shoes are mandatory in laboratory settings.[9]



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**Figure 1:** Workflow for Selecting Personal Protective Equipment.

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[2]

- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

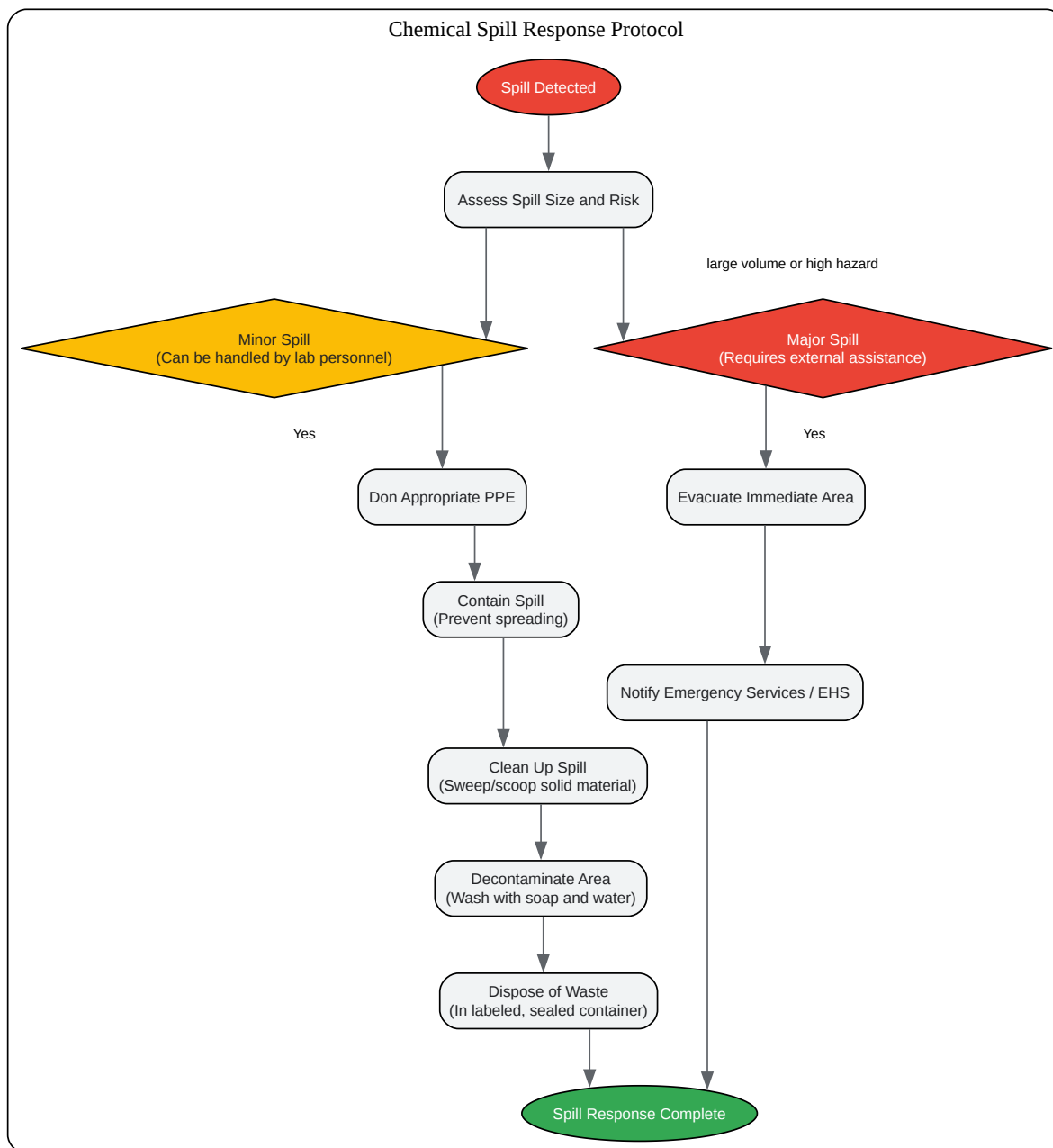
## Fire-Fighting Measures

**Dibenzyl terephthalate** is a solid organic material and will burn if ignited.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream as it may spread the fire.
- Specific Hazards: Thermal decomposition can produce carbon monoxide and carbon dioxide.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 3.3. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: For a solid spill, carefully sweep or scoop up the material and place it into a suitable, labeled container for disposal.[\[1\]](#)[\[14\]](#)[\[15\]](#) Avoid creating dust. Clean the spill area with soap and water.[\[14\]](#)



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